

Essential Safety and Logistical Information for Handling Thiodimethylsildenafil

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Compound of Interest

Compound Name: *Thiodimethylsildenafil*

Cat. No.: *B1145479*

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **Thiodimethylsildenafil**. Given the limited availability of a specific Safety Data Sheet (SDS) for **Thiodimethylsildenafil** (CAS No. 1260112-90-0), this guidance is primarily based on data for the structurally similar and well-documented compound, Sildenafil Citrate. It is imperative to handle **Thiodimethylsildenafil** with the utmost care, assuming it possesses similar hazardous properties.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **Thiodimethylsildenafil** and the related compound Sildenafil Citrate. This data is essential for safe handling and storage.

Property	Thiodimethylsildenafil	Sildenafil Citrate
CAS Number	1260112-90-0[1][2]	171599-83-0[3]
Molecular Formula	C23H32N6O3S2[2]	C28H38N6O11S[3]
Molecular Weight	504.67 g/mol [2]	666.7 g/mol [3]
Appearance	-	White to off-white crystalline powder[4]
Melting Point	-	187-189°C[5]
Boiling Point	-	698.72°C at 760 mmHg[5]
Solubility	-	3.5 mg/mL in water[4]
Flash Point	-	376.372°C[5]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure. The following PPE is required when handling **Thiodimethylsildenafil**:

- Eye Protection: Wear safety glasses with side-shields or goggles.[2]
- Hand Protection: Impervious gloves, such as nitrile rubber, must be worn. Gloves should be inspected before use and disposed of properly after handling the compound.[2]
- Respiratory Protection: In case of insufficient ventilation or when handling in a way that generates dust, a NIOSH-approved respirator is necessary.[2]
- Skin and Body Protection: A lab coat or other protective clothing is required to prevent skin contact.[2]

Operational Plan for Handling Thiodimethylsildenafil

A systematic approach to handling **Thiodimethylsildenafil** is crucial for laboratory safety.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.[2] Recommended long-term storage is at -20°C.[2]
- The storage area should be clearly labeled with the appropriate hazard warnings.

2. Handling and Use:

- All handling of **Thiodimethylsildenafil** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[2]
- Minimize the generation of dust.[1]
- Avoid contact with skin, eyes, and clothing.[2]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke in the area where the compound is handled.[5]

3. Disposal Plan:

- Dispose of waste in accordance with all applicable local, state, and federal regulations.
- Contaminated materials and excess **Thiodimethylsildenafil** should be placed in a sealed, labeled container for hazardous waste disposal.
- Do not dispose of down the drain or into the environment.[6]

Emergency Response Plan

Immediate and appropriate action is critical in the event of an emergency.

1. Spills:

- Evacuate non-essential personnel from the area.
- Wear appropriate PPE, including respiratory protection.

- For dry spills, carefully sweep or vacuum the material, avoiding dust generation, and place it in a sealed container for disposal.[\[2\]](#)
- Clean the spill area thoroughly with a suitable decontaminating agent.

2. Exposure:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, seek immediate medical attention.[\[6\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[\[2\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[2\]](#)

3. Fire:

- Use a dry chemical, carbon dioxide, foam, or water spray to extinguish the fire.[\[5\]](#)
- Wear self-contained breathing apparatus and full protective gear.[\[2\]](#)

Experimental Protocol: Synthesis of Sildenafil (as a proxy)

While a specific protocol for **Thiodimethylsildenafil** synthesis is not readily available, the following outlines a general, improved synthesis of the related compound, Sildenafil, which involves the formation of the pyrazolo[4,3-d]pyrimidin-7-one ring. This is provided for informational purposes to illustrate the chemical steps that may be involved.

Materials:

- Appropriate starting materials for the pyrazole and pyrimidinone rings

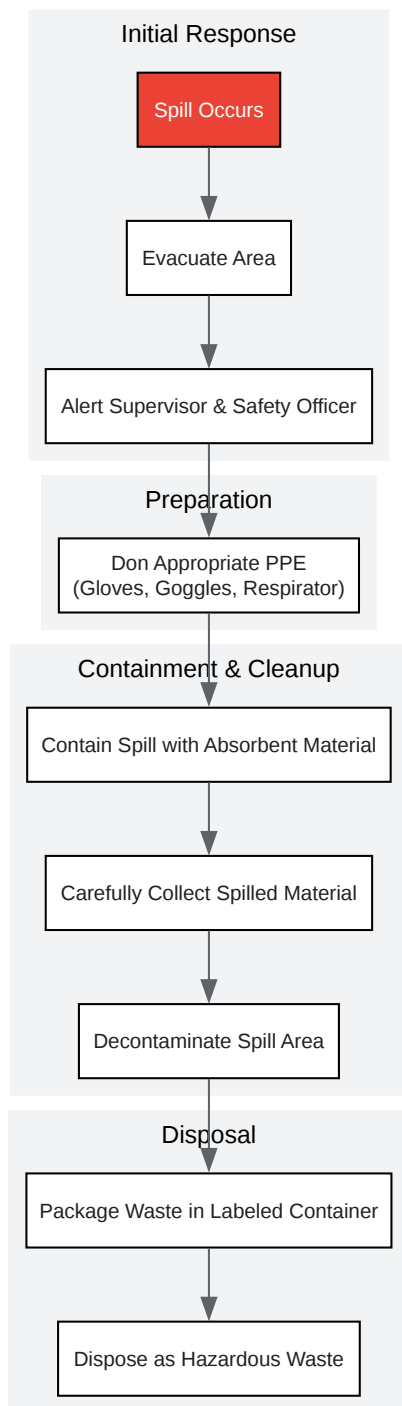
- Arylacetic acid
- Potassium persulfate ($K_2S_2O_8$)
- Water
- Solvents for extraction and purification

Methodology:

- The key step involves the formation of the pyrazolo[4,3-d]pyrimidin-7-one ring.
- An improved, gram-scale synthesis can be conducted in water using arylacetic acid as the acyl source.
- A cheap oxidant, $K_2S_2O_8$, is utilized in the reaction medium.
- This method is noted for being a greener and more cost-effective approach compared to previous strategies.
- The final product is then purified through appropriate methods such as crystallization or chromatography.

Diagrams

Workflow for Handling a Thiodimethylsildenafil Spill

[Click to download full resolution via product page](#)Caption: Workflow for handling a **Thiodimethylsildenafil** spill.

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